

Reconstitution and storage of Infliximab for research purposes

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Compound of Interest

Compound Name: *Infliximab*

Cat. No.: *B1170848*

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Application Notes and Protocols for Infliximab in Research

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and use of **Infliximab** in a research setting. The information is intended to guide laboratory professionals in accurately preparing and utilizing this monoclonal antibody for various in vitro and in vivo studies.

Product Information

Infliximab is a chimeric monoclonal antibody that functions as a potent inhibitor of tumor necrosis factor-alpha (TNF- α). It is widely used in both clinical and research applications to investigate inflammatory and autoimmune processes. For research purposes, it is critical to handle and prepare **Infliximab** correctly to ensure its biological activity and the reproducibility of experimental results.

Reconstitution of Lyophilized Infliximab

Proper reconstitution of lyophilized **Infliximab** is the first critical step to ensure its efficacy in research applications.

Protocol for Reconstitution:

- Vial Inspection: Before reconstitution, visually inspect the vial of lyophilized **Infliximab**. The powder should be a white, cake-like substance.
- Reagent Equilibration: Allow the vial of lyophilized **Infliximab** and the Sterile Water for Injection, USP, to come to room temperature for at least 30 minutes before mixing.
- Reconstitution:
 - Using a syringe with a 21-gauge or smaller needle, slowly inject 10 mL of Sterile Water for Injection, USP, into the 100 mg vial of **Infliximab**.
 - Direct the stream of water against the glass wall of the vial to avoid excessive foaming.
 - Gently swirl the vial to dissolve the powder. DO NOT SHAKE as this can cause denaturation of the antibody.
 - Allow the reconstituted solution to stand for 5 minutes. The final concentration of the reconstituted solution is 10 mg/mL.
- Visual Inspection: The reconstituted solution should be colorless to light yellow and opalescent. A few translucent particles may be present, as **Infliximab** is a protein. Do not use the solution if it is discolored or contains opaque particles.

Storage and Stability of Infliximab

The stability of **Infliximab** is dependent on proper storage conditions, both before and after reconstitution.

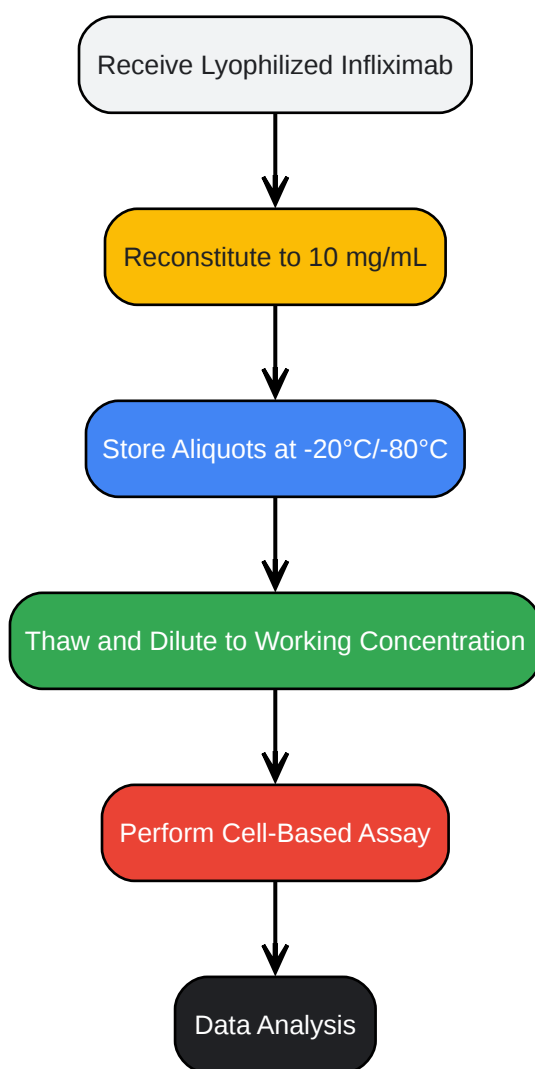
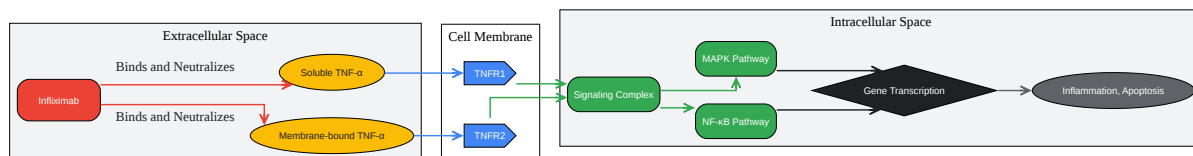
Storage Condition	Reconstituted Infliximab (10 mg/mL)	Diluted Infliximab (0.4 - 4 mg/mL)
Refrigerated (2°C to 8°C)	Up to 24 hours	Up to 14 days in 0.9% Sodium Chloride in PVC or polyolefin bags. ^[1]
Room Temperature (up to 25°C)	Use immediately. Infusion should begin within 3 hours of reconstitution and dilution. ^[2] ^[3]	Use immediately. Infusion should begin within 3 hours of reconstitution and dilution. ^[2] ^[3]

Note: For long-term storage of reconstituted **Infliximab** for research purposes, it is recommended to aliquot the 10 mg/mL solution into single-use volumes and store them at -20°C or -80°C. Avoid repeated freeze-thaw cycles. The stability under these conditions should be validated by the end-user.

Experimental Protocols

TNF- α Signaling Pathway

Infliximab exerts its effect by neutralizing the biological activity of TNF- α . The following diagram illustrates the TNF- α signaling pathway and the point of intervention by **Infliximab**.



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